

Technical Support Center: Optimizing Endothall Concentration for Specific Aquatic Plants

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Compound of Interest

Compound Name: *Endothall*

Cat. No.: *B7800283*

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) for optimizing **Endothall** concentration in aquatic plant management experiments.

Troubleshooting Guides

This section addresses specific issues that may arise during your experiments with **Endothall**.

Issue 1: **Endothall** application is ineffective against the target aquatic plant species.

- Possible Cause 1: Incorrect Concentration. The applied concentration of **Endothall** may be too low for the target species.
 - Solution: Consult the data tables below to ensure the concentration is within the effective range for your target plant. For example, controlling hydrilla may require concentrations of 2 to 5 mg/L, while Eurasian watermilfoil can be controlled at rates as low as 1 mg/L.[\[1\]](#)
- Possible Cause 2: Insufficient Contact Time. **Endothall** is a contact herbicide and requires adequate exposure time to be effective.[\[2\]](#)[\[3\]](#)
 - Solution: In environments with high water flow, the herbicide may be diluted too quickly.[\[4\]](#) Consider strategies to increase contact time, such as using granular formulations for spot treatments or applying during periods of low water flow.[\[5\]](#) For hydrilla, a 48 to 72-hour exposure period is recommended at lower application rates.

- Possible Cause 3: Plant Growth Stage. Herbicide uptake can be less effective in mature or slow-growing plants.
 - Solution: Apply **Endothall** when plants are actively growing, typically in the late winter or early spring for species like hydrilla.
- Possible Cause 4: Herbicide Resistance. While not widespread, increased tolerance to **Endothall** has been identified in some hydrilla populations.
 - Solution: Consider rotating or combining **Endothall** with other herbicides that have a different mode of action. Compatible herbicides include diquat, fluridone, and penoxsulam.

Issue 2: Damage to non-target native plant species.

- Possible Cause: Lack of Selectivity at Applied Rate. **Endothall** is generally considered a broad-spectrum herbicide, and some native plants are susceptible.
 - Solution: Utilize the species selectivity data to choose a concentration that is effective against the target invasive species while minimizing impact on desirable native plants. For instance, at rates effective for controlling Eurasian watermilfoil, some native species may show tolerance. Applying **Endothall** at lower rates for longer exposure times can also enhance selectivity. Some plants like watershield, water stargrass, and soft-stem bulrush have shown resistance to **Endothall** at various application rates.

Issue 3: Rapid regrowth of the target plant after treatment.

- Possible Cause 1: Incomplete Kill. **Endothall** is a contact herbicide and may not kill the roots or tubers of the plant, allowing for regrowth.
 - Solution: While **Endothall** primarily acts on contacted tissue, some studies suggest translocation at lower concentrations, which could lead to greater mortality of the entire plant. However, for plants that can regenerate from roots, follow-up applications may be necessary.
- Possible Cause 2: Germination from Seeds. **Endothall** treatment does not affect seeds, which can germinate after the active ingredient has dissipated.

- Solution: A long-term management plan that includes monitoring for new growth from seeds is recommended.

Frequently Asked Questions (FAQs)

Q1: What is the general mechanism of action for **Endothall**?

A1: **Endothall** is a contact-type, membrane-active herbicide. It works by interfering with plant respiration, protein and lipid biosynthesis, and disrupting cell membranes. This leads to cellular breakdown within 2-5 days, with visible plant damage such as defoliation and browning of tissues appearing within a week.

Q2: What are the two main formulations of **Endothall** for aquatic use?

A2: The two primary derivatives of **Endothall** are the dipotassium salt and the mono(N,N-dimethylalkylamine) salt. The dipotassium salt formulation is generally less toxic to aquatic organisms and is preferred in areas with important fisheries.

Q3: How does water temperature affect **Endothall** efficacy?

A3: **Endothall** application is recommended when water temperatures are at least 65°F (18°C) to ensure plants are actively growing and will readily take up the herbicide. Colder water temperatures can slow the microbial degradation of **Endothall**, leading to longer exposure times which can be advantageous.

Q4: Can **Endothall** be used in flowing water?

A4: Yes, but with special considerations. In high-flow environments, maintaining the necessary concentration and exposure time (CET) can be challenging. Low-dose, continuous application over an extended period has proven effective in controlling species like sago pondweed in canals.

Q5: How long does **Endothall** persist in the aquatic environment?

A5: **Endothall** has a relatively short persistence time, typically undergoing complete degradation by microbial action within 30-60 days. The half-life in water is generally about one week or less under aerobic conditions.

Data Presentation

Table 1: Effective **Endothall** Concentrations for Control of Various Submersed Aquatic Plants

Target Plant Species	Effective Concentration (mg/L a.i.)	Exposure Time	Notes
Hydrilla (Hydrilla verticillata)	2.0 - 5.0	24-hour half-life	Reduced biomass by over 90% at 2 and 5 mg/L.
Hydrilla (Hydrilla verticillata)	2.0 - 3.0	48 - 72 hours	Effective at lower rates with longer exposure.
Eurasian Watermilfoil (Myriophyllum spicatum)	1.0	48 - 72 hours	Highly susceptible.
Eurasian Watermilfoil (Myriophyllum spicatum)	0.5 - 4.0	7-day exposure (24-h half-life)	Effectively controlled at all tested rates.
Curlyleaf Pondweed (Potamogeton crispus)	0.5 - 4.0	7-day exposure (24-h half-life)	Effectively controlled at all tested rates.
American Pondweed (Potamogeton nodosus)	1.0 - 5.0	24-hour half-life	Biomass significantly reduced, but regrowth observed.
Southern Naiad (Najas guadalupensis)	1.0 - 5.0	24-hour half-life	Biomass significantly reduced.
Wild Celery (Vallisneria americana)	1.0 - 5.0	24-hour half-life	Biomass significantly reduced, but healthy regrowth observed.
Coontail (Ceratophyllum demersum)	4.0	7-day exposure (24-h half-life)	Controlled at 4.0 mg/L, but not at lower rates.

Table 2: Susceptibility of Various Aquatic Plants to **Endothall**

Susceptibility Level	Plant Species	Concentration Range (mg/L a.i.)	Notes
High	Hydrilla (Hydrilla verticillata)	2.0 - 5.0	Highly susceptible to Endothall treatment.
	Eurasian Watermilfoil (Myriophyllum spicatum)	0.5 - 4.0	Very sensitive to Endothall.
	Curlyleaf Pondweed (Potamogeton crispus)	0.5 - 4.0	Effectively controlled across a range of concentrations.
	Coontail (Ceratophyllum demersum)	4.0	Susceptible at higher concentrations.
Medium	Eelgrass (Vallisneria americana)	1.0 - 5.0	Shows damage but can have healthy regrowth.
	Water Stargrass (Zosterella dubia)	-	Considered to have medium susceptibility.
	Sago Pondweed (Potamogeton pectinatus)	-	Biomass reduced, but regrowth observed.
Low / Resistant	Common Waterweed (Elodea canadensis)	0.5 - 2.0	Low susceptibility; no significant effects at these rates.
	Watershield (Brasenia schreberi)	1.0 - 5.0	Not injured at these application rates.
	Soft-stem Bulrush (Scirpus validus)	1.0 - 5.0	No injury observed at these application rates.

Experimental Protocols

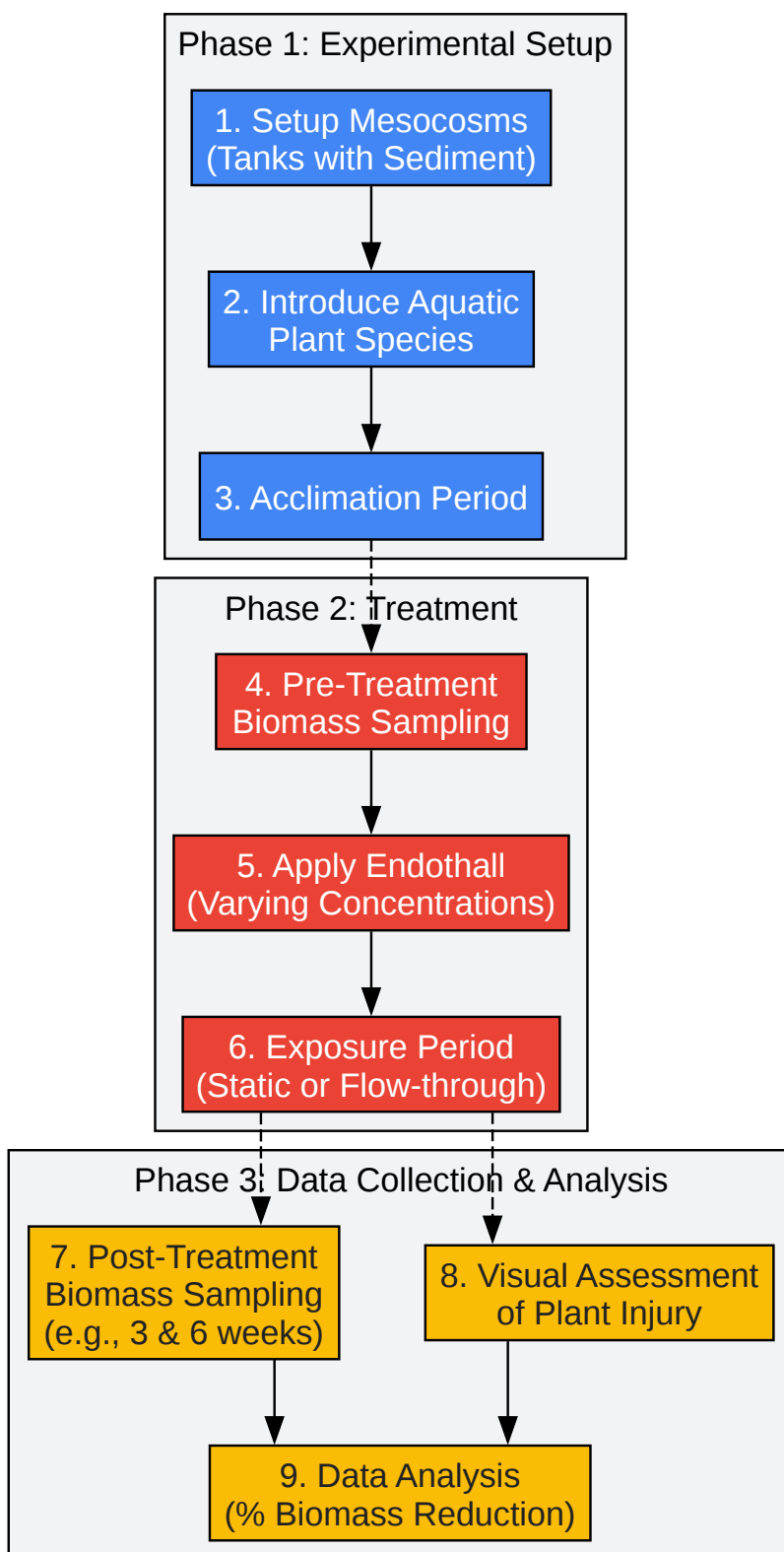
Protocol 1: Mesocosm Evaluation of **Endothall** Efficacy on Submersed Aquatic Plants

This protocol is based on methodologies described in mesocosm studies to evaluate the selectivity and efficacy of **Endothall**.

- Mesocosm Setup:
 - Utilize outdoor mesocosm tanks (e.g., 860 to 7000 L).
 - Add a layer of sediment to the bottom of each tank.
 - Plant target and non-target aquatic plant species in containers and place them in the tanks.
 - Allow plants to acclimate and establish for a specified period.
- Pre-Treatment Sampling:
 - Prior to herbicide application, harvest one container of each species per tank to determine pre-treatment biomass.
- **Endothall** Application:
 - Randomly assign treatment concentrations to the mesocosm tanks, including an untreated control group (0 mg/L).
 - Typical treatment rates for evaluation range from 0.5 mg/L to 5.0 mg/L active ingredient (a.i.) of **Endothall**.
 - Apply the calculated amount of **Endothall** formulation to each tank to achieve the target concentration.
- Exposure Conditions:
 - For simulating flowing conditions, establish a water flow-through system with a defined half-life (e.g., 24 hours).
 - For static conditions, maintain the treated water for a specified duration (e.g., 120 hours).

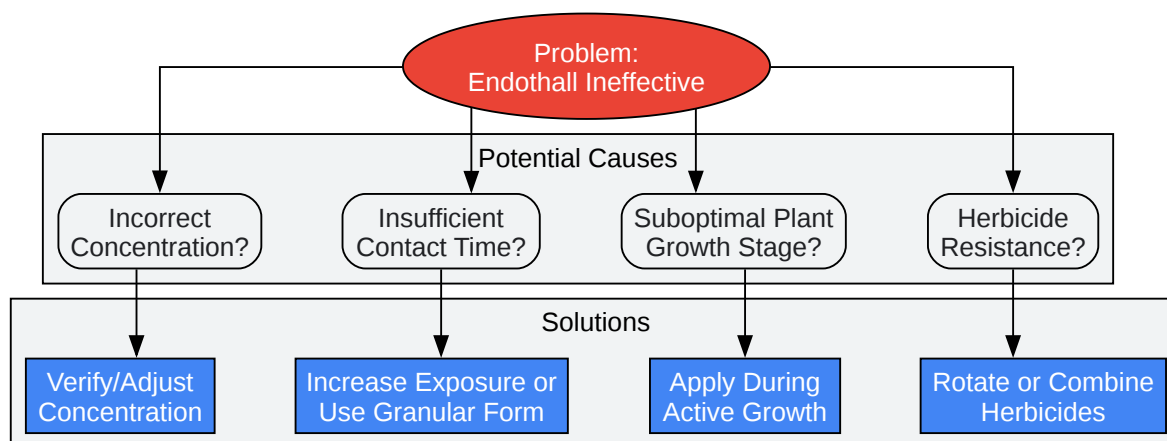
- Post-Treatment Assessment:
 - Collect plant biomass samples at set intervals after treatment (e.g., 3 and 6 weeks).
 - Harvest multiple containers per species per tank at each sampling event.
 - Visually assess plant injury and signs of recovery or regrowth.
 - Dry the harvested plant material to determine biomass and calculate the percent reduction compared to the control group.

Visualizations



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Caption: Workflow for Mesocosm-Based **Endothall** Efficacy Experiments.



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Caption: Troubleshooting Logic for Ineffective **Endothall** Treatments.

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